

Application Notes and Protocols: Dioctyl Fumarate in PVC Formulations

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Compound of Interest

Compound Name: Dioctyl fumarate

Cat. No.: B1588183

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Introduction

Dioctyl fumarate (DOF), also known as di(2-ethylhexyl) fumarate, is an aliphatic ester increasingly utilized as a plasticizer in polyvinyl chloride (PVC) formulations.[1] As a non-phthalate plasticizer, DOF presents a favorable alternative to traditional phthalate-based plasticizers like dioctyl phthalate (DOP), which are facing increasing regulatory scrutiny due to environmental and health concerns.[2][3] DOF enhances the flexibility, durability, and processability of PVC, making it suitable for a wide range of applications, including construction materials, electrical cables, and medical devices.[4] Its low toxicity and minimal environmental impact further contribute to its growing demand.[4]

Mechanism of Action

In its pure state, PVC is a rigid and brittle polymer. Plasticizers are additives that increase the plasticity and flexibility of the material. The mechanism of action for **dioctyl fumarate** in PVC is similar to that of other external plasticizers. The DOF molecules, being smaller than the long PVC polymer chains, insert themselves between these chains. This increases the intermolecular spacing, thereby reducing the secondary intermolecular forces (van der Waals forces) between the polymer chains.[5][6] The increased mobility of the polymer chains allows them to slide past one another more easily, resulting in a softer, more flexible material with a lower glass transition temperature (T_g).[2][6]

Performance Characteristics of DOF in PVC

The incorporation of **dioctyl fumarate** into PVC formulations imparts several desirable properties:

- **Enhanced Flexibility and Softness:** DOF significantly improves the flexibility and softness of PVC, a key requirement for applications such as cable insulation and artificial leather.[7]
- **Good Mechanical Properties:** While increasing flexibility, DOF helps maintain desirable mechanical properties. The specific tensile strength and elongation at break can be tailored by adjusting the concentration of DOF.[6]
- **Improved Low-Temperature Performance:** Like many adipate and sebacate plasticizers, fumarates can improve the low-temperature flexibility of PVC.[8]
- **Good Thermal Stability:** The use of appropriate stabilizers in conjunction with DOF can lead to PVC formulations with good heat stability.[9]
- **Resistance to Weathering and Aging:** **Dioctyl fumarate** is known for its superior resistance to weathering, heat, and aging, which is particularly beneficial for construction applications where materials are exposed to harsh conditions.[4]
- **Low Volatility:** Plasticizers with low volatility are crucial for the longevity of the final product, as this ensures the plasticizer does not evaporate over time, leading to embrittlement.[10]
- **Good Compatibility:** DOF generally exhibits good compatibility with PVC resin.[11]

Applications of **Dioctyl Fumarate** in PVC

The versatile properties of **dioctyl fumarate** make it suitable for a variety of applications:

- **Construction Materials:** Due to its excellent weathering resistance, DOF is used in PVC products for the construction industry.[4]
- **Electric Cables and Wires:** Its plasticizing effect and good electrical properties make it a viable component in PVC cable insulation.[4]
- **Medical Devices:** The low toxicity profile of DOF makes it a candidate for use in medical applications, such as tubing and bags, where traditional phthalates are being phased out.[4]

[12]

- Paints and Coatings: DOF is used as an additive in paint and coating formulations, particularly in the shift towards waterborne and low-VOC (Volatile Organic Compound) coatings.[4]
- Adhesives and Sealants: Its solubility and stability with other reactants have led to its use in adhesive manufacturing.[4]
- Food Packaging: Certain grades of **dioctyl fumarate** are authorized for use as monomers in polymers for food packaging by the U.S. FDA, highlighting its safety profile.[13]

Data Presentation

Table 1: Typical Properties of **Dioctyl Fumarate**

Property	Value
Chemical Formula	C ₂₀ H ₃₆ O ₄
Molecular Weight	340.50 g/mol [1]
Appearance	Colorless to light yellow liquid[1]
Boiling Point	Approx. 415°C[1]
Relative Density	0.93[1]
Solubility	Insoluble in water; soluble in organic solvents like toluene and ethanol[1]
Purity	> 98%
Flash Point	190°C

Data sourced from various chemical suppliers and literature.[1][13]

Table 2: Comparative Performance of Plasticizers in PVC (Qualitative)

Property	Dioctyl Fumarate (DOF)	Dioctyl Phthalate (DOP)	Dioctyl Terephthalate (DOTP)
Plasticizing Efficiency	Good	Excellent[14]	Good
Low-Temperature Flexibility	Good	Moderate[7]	Excellent[15]
Volatility	Low	Low[7]	Very Low
Migration Resistance	Good	Moderate	Excellent[16]
Toxicity Profile	Low (Non-phthalate) [1][4]	Potential concerns[17]	Low (Non-phthalate) [15]
Cost	Moderate	Low[14][15]	Moderate[16]

Experimental Protocols

Protocol 1: Preparation of PVC Plastisol

Objective: To prepare a homogeneous PVC plastisol containing **dioctyl fumarate** for subsequent processing and testing.

Materials and Equipment:

- PVC resin (e.g., K-value 65-70)
- **Dioctyl fumarate** (DOF)
- Thermal stabilizer (e.g., Ca/Zn stearate or an organotin stabilizer)[9][18]
- Co-stabilizer/secondary plasticizer (e.g., epoxidized soybean oil - ESBO), optional[12]
- Lubricants (internal and external), optional
- Planetary mixer or high-speed dissolver
- Vacuum pump

- Beakers, spatulas, and weighing balance

Procedure:

- Weigh 100 parts per hundred resin (phr) of PVC resin and place it in the mixing bowl.
- In a separate beaker, weigh the desired amount of **dioctyl fumarate** (e.g., 40-60 phr).
- Weigh the stabilizer (e.g., 2-3 phr) and any other liquid additives and premix them with the DOF.
- Start the mixer at a low speed and gradually add the liquid mixture (DOF and additives) to the PVC resin.
- Once the liquids are incorporated, increase the mixing speed to ensure a homogeneous dispersion. Monitor the temperature to prevent premature gelation.
- After thorough mixing (typically 15-20 minutes), stop the mixer and apply a vacuum to the mixture for 5-10 minutes to remove any entrapped air bubbles.
- The resulting bubble-free, flowable paste is the PVC plastisol, ready for casting into sheets.

Protocol 2: Casting and Fusion of PVC Films

Objective: To prepare solid PVC films of a specified thickness for mechanical and physical testing.

Materials and Equipment:

- Prepared PVC plastisol
- Casting frame or film applicator of desired thickness (e.g., 1 mm)
- Glass plate or release paper
- Air-circulating oven

Procedure:

- Place the casting frame on a clean, level glass plate or a sheet of release paper.
- Pour the prepared PVC plastisol onto the substrate and draw it down with a blade or rod to create a uniform layer within the frame.
- Carefully place the cast film into an air-circulating oven.
- Heat the plastisol according to a defined temperature profile to achieve gelation and fusion. A typical cycle is heating to 160-180°C and holding for 10-30 minutes.[\[19\]](#)
- After the fusion process is complete, turn off the oven and allow the film to cool down to room temperature slowly to avoid internal stresses.
- Once cooled, carefully remove the solid PVC film from the substrate.

Protocol 3: Evaluation of Mechanical Properties (Tensile Strength and Elongation)

Objective: To determine the tensile strength and elongation at break of the plasticized PVC film according to ASTM D882.

Materials and Equipment:

- Prepared PVC films
- Dumbbell-shaped die cutter
- Universal Testing Machine (UTM) with appropriate grips and load cell
- Micrometer or thickness gauge

Procedure:

- Condition the prepared PVC films at a standard temperature and humidity (e.g., 23°C and 50% RH) for at least 24 hours.
- Cut at least five dumbbell-shaped specimens from the film using the die cutter.

- Measure the thickness and width of the narrow section of each specimen at three different points and calculate the average cross-sectional area.
- Set the grip separation and crosshead speed on the UTM (e.g., 50 mm/min).[\[19\]](#)
- Mount a specimen in the grips of the UTM, ensuring it is aligned vertically and not under any initial stress.
- Start the test and record the load and extension data until the specimen breaks.
- Calculate the tensile strength (stress at break) and the percentage elongation at break from the recorded data.
- Repeat for all specimens and report the average values and standard deviation.

Protocol 4: Hardness Measurement (Shore A)

Objective: To measure the indentation hardness of the plasticized PVC film using a Shore A durometer, following ASTM D2240.

Materials and Equipment:

- Prepared PVC films (can be stacked to achieve a minimum thickness of 6 mm)
- Shore A durometer
- Hard, flat surface

Procedure:

- Condition the samples as in the previous protocol.
- Place the PVC sample on a hard, flat surface. If a single film is too thin, stack multiple layers to achieve the required thickness.
- Hold the durometer in a vertical position and press the indenter firmly onto the sample surface, ensuring the presser foot is in full contact with the material.

- Read the hardness value from the durometer dial within one second of firm contact.
- Take at least five readings at different positions on the sample, at least 6 mm apart from each other and from any edge.
- Report the average hardness value.

Protocol 5: Plasticizer Migration Test (Leaching)

Objective: To quantify the resistance of **dioctyl fumarate** to migrate out of the PVC matrix when immersed in a solvent.

Materials and Equipment:

- Prepared PVC films, cut into rectangular strips of known dimensions (e.g., 30 x 10 mm)[[19](#)]
- Analytical balance (accurate to 0.1 mg)
- Glass vials or flasks
- Solvent (e.g., deionized water, hexane, or ethanol)[[19](#)]
- Shaking water bath or incubator

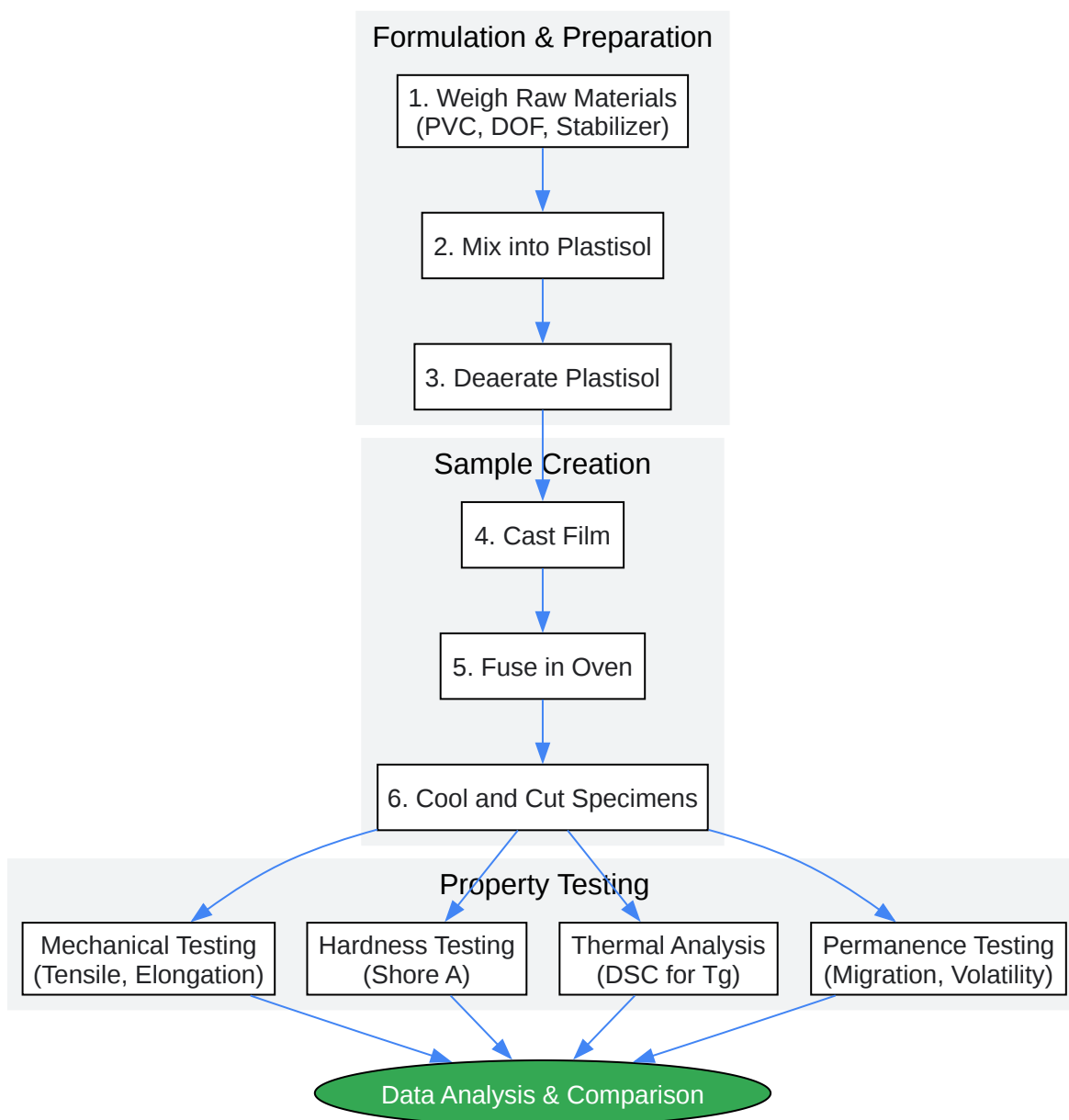
Procedure:

- Cut several rectangular samples from the PVC film.
- Accurately weigh each sample to determine its initial weight (W_{initial}).
- Place each sample in a separate vial containing a known volume of the chosen solvent (e.g., 100 mL).[[19](#)]
- Place the vials in a shaking water bath set to a specific temperature (e.g., 50°C to accelerate the process) for a defined period (e.g., 10 days).[[19](#)]
- At regular intervals (e.g., daily), remove the samples from the solvent, gently wipe them dry with a lint-free cloth, and weigh them (W_t).

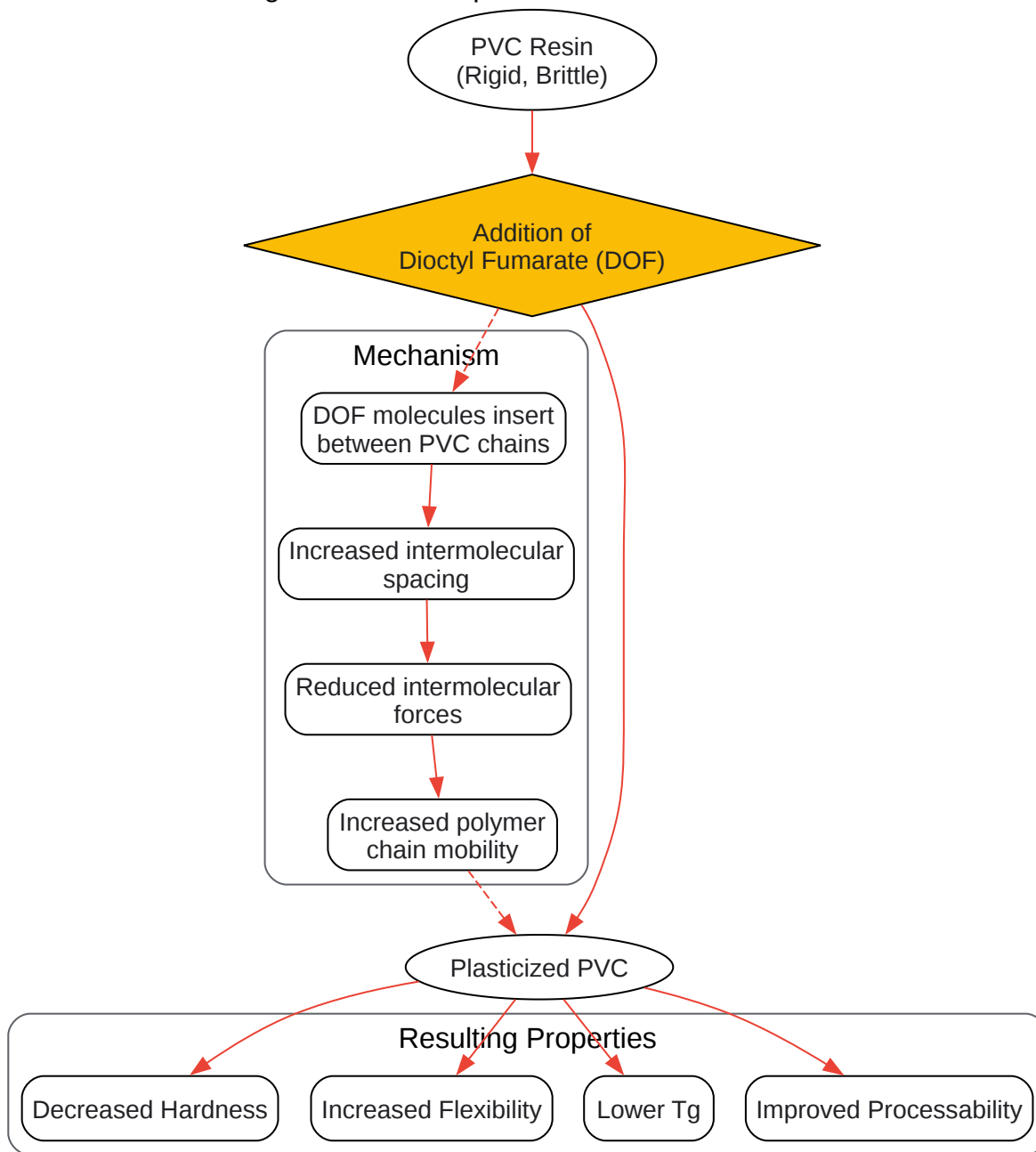
- Return the samples to the solvent to continue the test.
- The percentage of weight loss due to plasticizer leaching at time 't' is calculated as: Weight Loss (%) = $[(W_{\text{initial}} - W_t) / W_{\text{initial}}] * 100$
- Plot the percentage weight loss as a function of time to assess the migration resistance.

Visualizations

Experimental Workflow for PVC Plasticizer Evaluation

[Click to download full resolution via product page](#)Caption: Workflow for evaluating **dioctyl fumarate** in PVC.

Logical Relationship: Plasticizer Effect on PVC

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Caption: How **dioctyl fumarate** modifies PVC properties.

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